

A Comparative Analysis of the Priming Power of Fulminate Compounds

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Compound of Interest

Compound Name: *Fulminate*

Cat. No.: *B1208216*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the priming power of various **fulminate** compounds, focusing on key performance metrics and experimental data. The information presented is intended to assist researchers in the selection and assessment of primary explosives for various applications.

Introduction to Fulminate Primers

Fulminates are salts of fulminic acid (HCNO) and have been historically significant as primary explosives.^[1] Their ability to detonate rapidly when subjected to stimuli such as impact, friction, or heat makes them suitable for initiating more stable secondary explosives.^{[2][3]} The most well-known among these is mercury(II) **fulminate**, which was widely used in detonators and percussion caps.^{[1][3]} However, due to the toxicity of mercury, alternatives have been sought and developed. This guide focuses on comparing the priming performance of mercury **fulminate** with other metallic **fulminates**, including silver, copper, and cadmium **fulminates**.

Quantitative Performance Data

The priming power of an explosive is a measure of its ability to initiate a detonation in a less sensitive explosive. This is often characterized by properties such as detonation velocity and brisance. The following tables summarize the available quantitative data for various **fulminate** compounds.

Table 1: Detonation Velocity of **Fulminate** Compounds

Compound	Chemical Formula	Detonation Velocity (m/s)	Source(s)
Mercury(II) Fulminate	$\text{Hg}(\text{CNO})_2$	4250 - 4300	[3]
Silver Fulminate	AgCNO	1700	[4]

Note: Some sources report a detonation velocity for silver **fulminate** around 4000 m/s, but this is less consistently cited.

Table 2: Brisance and Sensitivity Data for **Fulminate** Compounds

Compound	Test Method	Result	Source(s)
Mercury(II) Fulminate	Trauzl Lead Block Test	37-50% RE factor	[3]
Silver Fulminate	Sand Test	Essentially the same as mercury fulminate	[4][5]
Silver Fulminate	Initiating Power	Stronger than mercury fulminate	[5]
Cadmium Fulminate	Initiating Power	Stronger than mercury fulminate	[5]
Copper(I) Fulminate	Initiating Power	Stronger than mercury fulminate	[5]

Note: Quantitative data for brisance (e.g., lead block compression in mm, sand crushed in grams) and other performance tests for many **fulminate** compounds are not readily available in the public domain.

Experimental Protocols

The following are detailed methodologies for key experiments used to assess the priming power of explosives.

Sand Test

The Sand Test is a method used to determine the brisance or shattering effect of an explosive.

Objective: To quantify the amount of standardized sand crushed by the detonation of a known quantity of explosive.

Apparatus:

- A robust steel bomb with a central cavity to hold the sand and explosive charge.
- Standardized Ottawa sand of a specific grain size (e.g., passing a 30-mesh sieve and retained on a 50-mesh sieve).
- Sieves for grading the sand before and after the test.
- A detonator or a means to initiate the explosive sample.
- A balance for weighing the sand.

Procedure:

- A precisely weighed sample of the explosive (e.g., 0.4 grams) is pressed into a detonator cap.
- A known weight of standardized sand (e.g., 200 grams) is placed into the cavity of the sand bomb.
- The explosive charge is placed in the center of the sand.
- The bomb is securely closed.
- The explosive is detonated.
- After the explosion, the sand is carefully collected.
- The collected sand is sieved through a finer mesh sieve than the original sand.

- The weight of the sand that has been crushed and passes through the finer sieve is measured.
- A blank test is performed with the initiator alone to determine the amount of sand it crushes.
- The net weight of sand crushed by the sample is calculated by subtracting the weight of sand crushed by the initiator from the total weight of crushed sand.

Data Interpretation: A greater weight of crushed sand indicates a higher brisance.

Hess Test (Lead Block Compression Test)

The Hess Test is another method to measure the brisance of an explosive.

Objective: To measure the compression of a standardized lead cylinder caused by the detonation of an explosive charge.

Apparatus:

- A standardized lead cylinder of specific dimensions (e.g., 40 mm diameter, 60 mm height).
- A massive steel base to support the lead cylinder.
- A steel plate to place on top of the lead cylinder.
- The explosive charge of a specified weight (e.g., 50 grams).
- A means to initiate the explosive.
- A caliper or other precise measuring device to measure the height of the lead cylinder.

Procedure:

- The initial height of the lead cylinder is accurately measured.
- The lead cylinder is placed on the steel base.
- The steel plate is placed on top of the lead cylinder.

- The explosive charge is placed centrally on the steel plate.
- The explosive is detonated from a safe distance.
- After the detonation, the final height of the compressed lead cylinder is measured.
- The compression is calculated as the difference between the initial and final heights.

Data Interpretation: A greater compression of the lead block indicates a higher brisance.

Plate Denting Test

The Plate Denting Test is used to assess the detonation pressure and brisance of an explosive.

Objective: To measure the depth of the dent created in a standardized steel plate by the detonation of an explosive charge.

Apparatus:

- A standardized witness plate made of a specific material (e.g., cold-rolled steel) with defined dimensions and hardness.
- A cylindrical explosive charge of known dimensions and density.
- A detonator to initiate the explosive.
- A depth gauge or other precise measuring device to determine the dent depth.

Procedure:

- The explosive charge is placed upright on the center of the witness plate.
- The detonator is placed on top of the charge.
- The explosive is detonated.
- After the explosion, the depth of the dent in the witness plate is carefully measured.

Data Interpretation: A deeper dent generally corresponds to a higher detonation pressure and brisance.

Ballistic Mortar Test

The Ballistic Mortar Test measures the power or work capacity of an explosive.

Objective: To determine the relative strength of an explosive by measuring the recoil of a pendulum-mounted mortar upon detonation of a charge.

Apparatus:

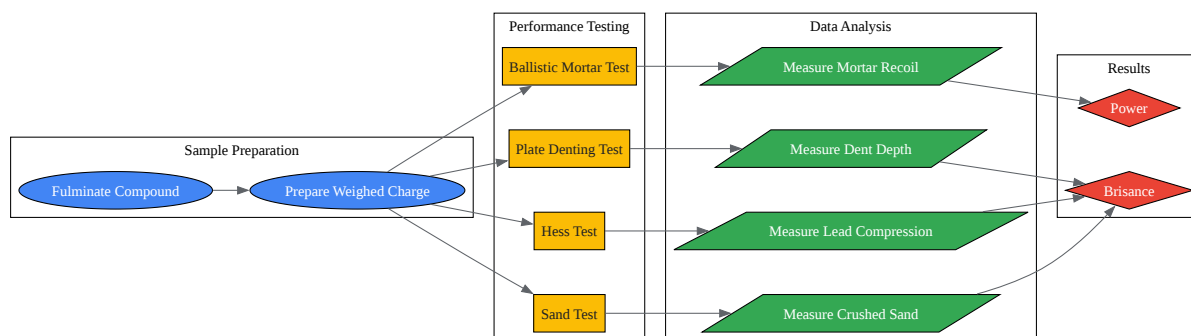
- A heavy steel mortar suspended as a pendulum.
- A projectile that fits snugly into the mortar's bore.
- A means of measuring the angle of recoil of the pendulum.
- A standard explosive (e.g., picric acid or TNT) for calibration.
- The explosive sample to be tested.

Procedure:

- A precisely weighed charge of the explosive sample is placed in the bore of the mortar.
- The projectile is placed in front of the charge.
- The explosive is detonated.
- The resulting explosion propels the projectile forward and causes the mortar to recoil.
- The maximum angle of recoil of the pendulum is measured.
- The procedure is repeated with a standard explosive of the same weight.

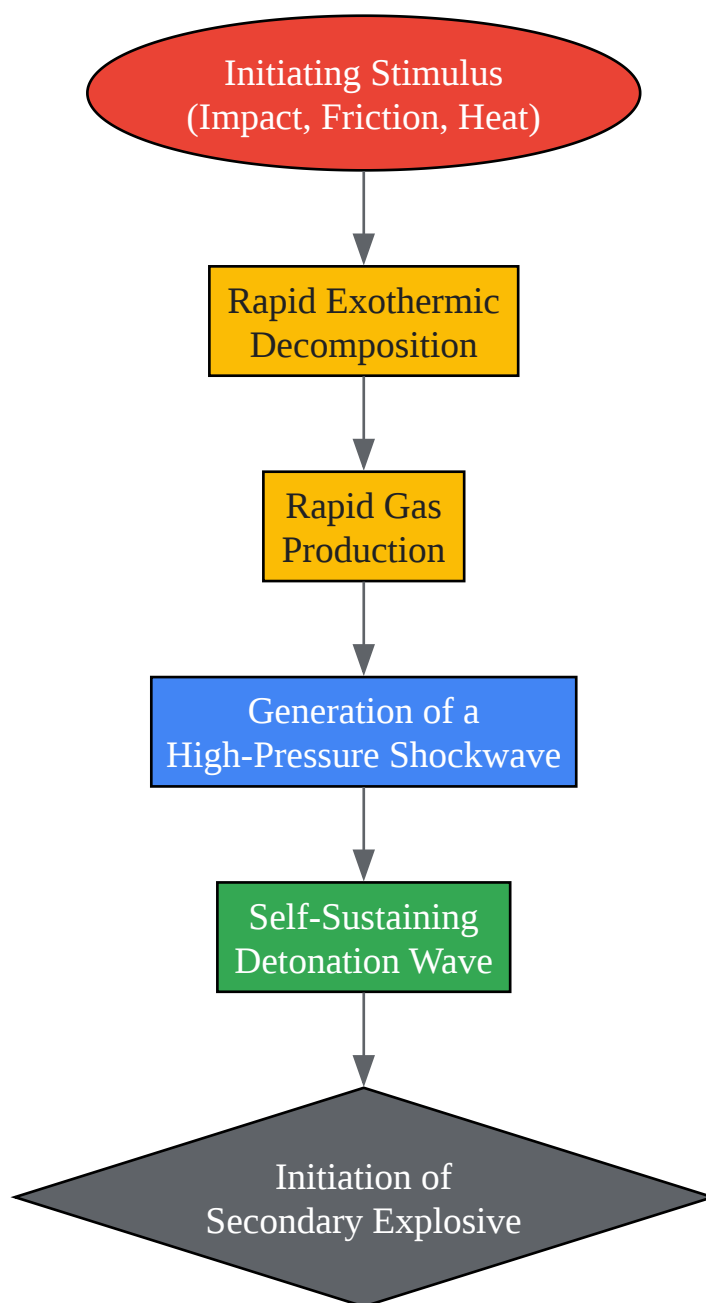
Data Interpretation: The power of the test explosive is expressed as a percentage of the power of the standard explosive, calculated from the respective recoil angles.

Experimental and Logical Diagrams



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Caption: Workflow for Assessing Priming Power.



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Caption: The Detonation Process of a Primary Explosive.

Conclusion

While mercury **fulminate** has historically been a benchmark primary explosive, concerns over its toxicity have driven the investigation of alternatives. This guide summarizes the available data on the priming power of various **fulminate** compounds. It is evident that while qualitative

comparisons exist, there is a notable scarcity of comprehensive, directly comparable quantitative data from standardized tests for many **fulminate** derivatives. The provided experimental protocols offer a framework for researchers to conduct their own comparative assessments to fill these knowledge gaps and facilitate the development of safer and more efficient initiating systems.

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